

Compound of Interest

Compound Name: 2-Chloro-6-propylaminopyrazine
CAS No.: 951884-52-9
Cat. No.: B1346389

For Researchers, Scientists, and Drug Development Professionals

Authored by: Gemini, Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the known and anticipated physical characteristics of **2-Chloro-6-propylaminopyrazine**.

Introduction and Molecular Identity

2-Chloro-6-propylaminopyrazine is a halogenated and amino-substituted pyrazine. The pyrazine ring is a privileged scaffold in medicinal chemistry,

Table 1: Molecular Identifiers for **2-Chloro-6-propylaminopyrazine**

Identifier
IUPAC Name
CAS Number
Molecular Formula
Molecular Weight
Canonical SMILES
InChI

```
graph "2_Chloro_6_propylaminopyrazine_Structure" {
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  node [shape=plaintext];
  "C1" [pos="0,1!", label="N"];
  "C2" [pos="1,1.5!", label=""];
  "C3" [pos="2,1!", label="N"];
  "C4" [pos="2,0!", label=""];
  "C5" [pos="1,-0.5!", label=""];
  "C6" [pos="0,0!", label=""];

  "Cl" [pos="-1,0!", label="Cl"];
  "N_propyl" [pos="3,0!", label="NH"];
  "propyl_C1" [pos="4,0!", label=""];
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"propyl_C3" [pos="6,0!", label=""];

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"C3" -- "C4" [style=solid];
"C4" -- "C5" [style=solid];
"C5" -- "C6" [style=solid];
"C6" -- "C1" [style=solid];

"C6" -- "C1" [style=solid];
"C4" -- "N_propyl" [style=solid];
"N_propyl" -- "propyl_C1" [style=solid];
"propyl_C1" -- "propyl_C2" [style=solid];
"propyl_C2" -- "propyl_C3" [style=solid];

node [shape=none, width=0, height=0, label=""];
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p2 [pos="1.5,0.5!"];
p3 [pos="0.5,-0.4!"];

"C1" -- p1 [style=invis];
"C2" -- p1 [style=invis];
"C3" -- p2 [style=invis];
"C4" -- p2 [style=invis];
"C5" -- p3 [style=invis];
"C6" -- p3 [style=invis];
}
```

Figure 2: A logical workflow for the synthesis and characterization of **2-Chloro-6-propylaminopyrazine**.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Chloro-6-propylaminopyrazine** is not readily available, it should

General Handling Precautions:

- Work in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.[3][4]
- In case of contact, rinse the affected area with plenty of water.[4]

GHS Hazard Classification (Predicted):

Based on structurally similar compounds, it may be classified as:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)[4]
- Eye Irritation (Category 2A)[4]

Conclusion

This technical guide provides a comprehensive framework for understanding and determining the physical charac

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